

1-Tetradecanethiol: A Technical Guide to Properties and Applications

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Compound of Interest

Compound Name: 1-Tetradecanethiol

Cat. No.: B147481

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CAS Number: 2079-95-0

This technical guide provides an in-depth overview of **1-Tetradecanethiol** (TDT), a long-chain alkanethiol that has garnered significant interest in various scientific and technological fields. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its physicochemical properties, experimental protocols for its primary applications, and its emerging role in advanced biomedical and pharmaceutical research.

Core Properties of 1-Tetradecanethiol

1-Tetradecanethiol is a colorless to pale yellow liquid characterized by a long hydrophobic alkyl chain and a terminal thiol (-SH) group.^[1] This unique structure imparts to it the ability to form highly ordered, self-assembled monolayers (SAMs) on noble metal surfaces, particularly gold.^[2] Its distinct garlic-like odor is a characteristic feature of thiol compounds.^[1]

Physicochemical Data

The key physicochemical properties of **1-Tetradecanethiol** are summarized in the table below for easy reference and comparison.

Property	Value	References
CAS Number	2079-95-0	[3]
Molecular Formula	C ₁₄ H ₃₀ S	[3]
Molecular Weight	230.46 g/mol	[3]
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	6.1-6.5 °C	[3]
Boiling Point	176-180 °C at 22 mmHg	[2]
Density	0.846 g/mL at 20 °C	[2]
Solubility	Insoluble in water; Soluble in organic solvents like ethanol and chloroform.	[4]
Refractive Index (n _{20/D})	1.461	[5]

Applications in Research and Development

The primary application of **1-Tetradecanethiol** lies in its ability to form robust and well-defined self-assembled monolayers (SAMs) on gold and other noble metal surfaces.[2] These SAMs serve as versatile platforms for surface functionalization, enabling advancements in biosensors, nanomaterials, and drug delivery systems.

Self-Assembled Monolayers (SAMs)

The formation of a **1-Tetradecanethiol** SAM on a gold surface is a spontaneous process driven by the strong affinity between the sulfur headgroup of the thiol and the gold substrate. The long alkyl chains then align and pack closely due to van der Waals interactions, resulting in a highly ordered and hydrophobic surface. The properties of these SAMs can be precisely controlled and characterized.

SAM Property	Typical Value/Range	Characterization Technique	References
Ellipsometric Thickness	~1.5 Å per CH ₂ group	Spectroscopic Ellipsometry	[6]
Advancing Water Contact Angle	102 - 108°	Contact Angle Goniometry	[7]
Surface Coverage on Gold	High (approaching a complete monolayer)	X-ray Photoelectron Spectroscopy (XPS)	[8]
Surface Morphology	Homogeneous and smooth	Atomic Force Microscopy (AFM)	[8]

Biosensor Development

1-Tetradecanethiol SAMs are instrumental in the fabrication of highly sensitive and specific biosensors. They can serve multiple roles:

- **Surface Passivation:** The densely packed monolayer prevents non-specific adsorption of biomolecules onto the sensor surface, reducing background noise and improving the signal-to-noise ratio.
- **Immobilization Platform:** While **1-Tetradecanethiol** itself provides a hydrophobic surface, it is often used in mixed SAMs with other functionalized thiols (e.g., those with carboxyl or amine terminal groups) to create a surface that can covalently bind to biorecognition elements like enzymes, antibodies, or nucleic acids.
- **Dielectric Layer:** In electrochemical biosensors, the SAM acts as a dielectric layer that can modulate electron transfer, a key mechanism in signal transduction.

Drug Delivery and Nanoparticle Functionalization

In the realm of drug development, **1-Tetradecanethiol** is utilized for the surface functionalization of nanoparticles, such as liposomes and solid lipid nanoparticles, to enhance their therapeutic efficacy. The hydrophobic nature of the **1-Tetradecanethiol** layer can:

- **Improve Drug Encapsulation:** For hydrophobic drugs, a lipid-based nanoparticle core coated with a hydrophobic layer can improve drug loading and stability.
- **Control Drug Release:** The dense monolayer can act as a barrier to modulate the release rate of the encapsulated drug.
- **Enhance Biocompatibility and Circulation Time:** While not providing "stealth" properties like PEGylation, a well-ordered monolayer can influence how the nanoparticle interacts with biological systems. More commonly, **1-Tetradecanethiol** is used as a component in more complex surface modifications of drug delivery vehicles.^{[9][10][11][12]}

While direct use of **1-Tetradecanethiol** in approved drug formulations is not widely documented, its role as a fundamental tool in the research and development of advanced drug delivery systems is significant.

Experimental Protocols

The following section provides a detailed methodology for the preparation and characterization of **1-Tetradecanethiol** self-assembled monolayers on gold substrates.

Preparation of 1-Tetradecanethiol SAMs on Gold

This protocol outlines the steps for forming a high-quality **1-Tetradecanethiol** SAM on a gold-coated substrate.

Materials and Reagents:

- Gold-coated substrates (e.g., silicon wafers or glass slides with a chromium or titanium adhesion layer)
- **1-Tetradecanethiol** (≥98% purity)
- Anhydrous ethanol (200 proof)
- Piranha solution (7:3 mixture of concentrated H₂SO₄ and 30% H₂O₂) (EXTREME CAUTION: Highly corrosive and reactive)
- Deionized (DI) water (18.2 MΩ·cm)

- High-purity nitrogen gas
- Clean glass vials with sealable caps
- Non-magnetic, stainless steel tweezers

Procedure:

- Substrate Cleaning (in a fume hood with appropriate PPE):
 - Immerse the gold substrates in piranha solution for 10-15 minutes to remove organic contaminants.
 - Carefully remove the substrates and rinse them thoroughly with copious amounts of DI water.
 - Rinse the substrates with anhydrous ethanol.
 - Dry the substrates under a gentle stream of nitrogen gas. Use immediately to prevent re-contamination.
- Thiol Solution Preparation:
 - In a clean glass vial, prepare a 1 mM solution of **1-Tetradecanethiol** in anhydrous ethanol.
- Self-Assembly Process:
 - Using clean tweezers, immerse the freshly cleaned gold substrate into the thiol solution.
 - Seal the vial to minimize exposure to air and moisture. Purging the headspace with nitrogen is recommended for optimal results.
 - Allow the self-assembly to proceed for 18-24 hours at room temperature. Longer incubation times generally lead to more ordered monolayers.
- Post-Assembly Rinsing and Drying:

- After incubation, remove the substrate from the thiol solution with tweezers.
- Rinse the substrate thoroughly with fresh anhydrous ethanol to remove any non-chemisorbed thiol molecules.
- Dry the SAM-coated substrate under a gentle stream of nitrogen gas.
- Storage:
 - Store the prepared SAMs in a clean, dry environment, preferably under an inert atmosphere, until characterization or further use.

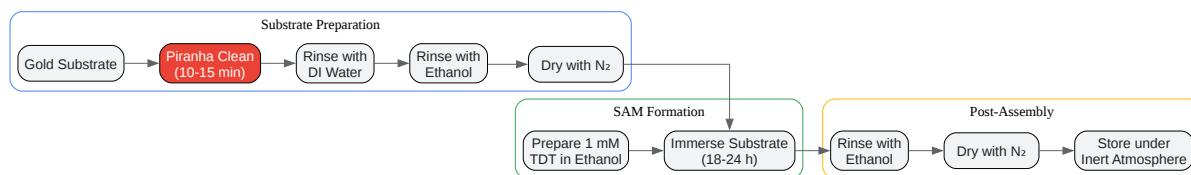
Characterization of 1-Tetradecanethiol SAMs

Several surface-sensitive techniques are employed to characterize the quality and properties of the formed SAMs.

- Contact Angle Goniometry: This technique measures the wettability of the surface. A high advancing water contact angle (typically $>100^\circ$) indicates the formation of a hydrophobic, well-ordered monolayer.
- Spectroscopic Ellipsometry: This is used to determine the thickness of the monolayer. The thickness should be consistent with the length of the **1-Tetradecanethiol** molecule and its tilt angle on the surface.
- X-ray Photoelectron Spectroscopy (XPS): XPS confirms the elemental composition of the surface, verifying the presence of sulfur from the thiol bonded to the gold substrate.
- Atomic Force Microscopy (AFM): AFM provides topographical information about the surface, revealing the smoothness and homogeneity of the monolayer.

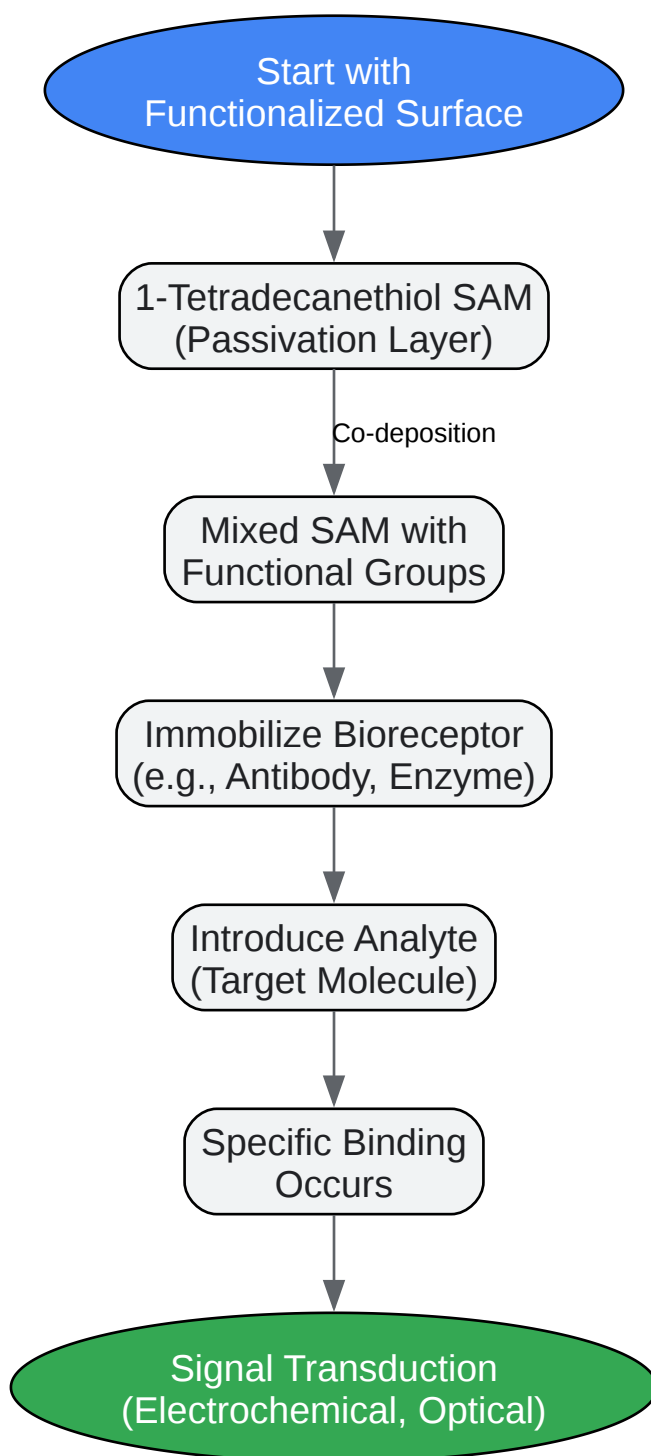
Visualizations

The following diagrams illustrate the logical workflow for the preparation and application of **1-Tetradecanethiol** SAMs.



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Caption: Workflow for the preparation of a **1-Tetradecanethiol** SAM.



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